

3-Hydroxyquinoline: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: 3-Hydroxyquinoline

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An In-depth Examination of the Synthesis, Properties, and Applications of a Versatile Heterocyclic Compound

Abstract

3-Hydroxyquinoline, a heterocyclic aromatic organic compound, is a significant scaffold in medicinal chemistry and material science. This technical guide provides a comprehensive overview of its fundamental chemical and physical properties, detailed synthesis protocols, and a thorough exploration of its applications, with a particular focus on its role in drug discovery and development. This document is intended for researchers, scientists, and professionals in the fields of chemical synthesis and drug development, offering a consolidated resource of technical data and experimental methodologies.

Core Chemical and Physical Properties

3-Hydroxyquinoline, also known as 3-quinolinol, is a derivative of quinoline with a hydroxyl group at the third position. Its chemical structure and properties make it a valuable intermediate in the synthesis of more complex molecules.

Table 1: Chemical Identifiers and Molecular Properties

Property	Value	Reference
CAS Number	580-18-7	[1] [2] [3] [4] [5]
Molecular Formula	C ₉ H ₇ NO	[1] [2] [3] [4] [5]
Molecular Weight	145.16 g/mol	[1] [2] [3] [4]
IUPAC Name	Quinolin-3-ol	
Synonyms	3-Quinolinol, 3-Quinolol	[1] [2] [3] [4]
InChI Key	IQQDNMHUOLMLNJ-UHFFFAOYSA-N	[4]
SMILES	Oc1cnc2ccccc2c1	

Table 2: Physical and Chemical Properties

Property	Value	Reference
Appearance	Beige crystalline powder	[4]
Melting Point	198-202 °C	[4]
Boiling Point	264.27 °C (estimate)	[4]
Solubility	Slightly soluble in DMSO and Methanol. Water solubility: 587.9 mg/L at 20 °C.	[4]
pKa	4.28 (at 20 °C)	[4]

Synthesis of 3-Hydroxyquinoline

The synthesis of **3-hydroxyquinoline** and its derivatives can be achieved through various methods. Classical routes include the Friedländer condensation and the Gould-Jacobs reaction.[\[6\]](#)[\[7\]](#) More recent methodologies focus on improving efficiency and substrate scope.

Experimental Protocol: One-Pot Synthesis from Aryldiazonium Salts

This method describes a convenient one-pot synthesis of **3-hydroxyquinolines** from aryldiazonium salts and alkenes in a nitrile solution, followed by oxidation.[6]

Materials:

- Phenyl diazonium salt
- Styrene
- Anhydrous nitrile (e.g., acetonitrile)
- Dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Anhydrous sodium carbonate (Na_2CO_3)

Procedure:

- In a dry 10 mL glass sealed tube, suspend phenyl diazonium salt (100 mg, 0.52 mmol, 1.0 eq.) and styrene (108 mg, 1.04 mmol, 2.0 eq.) in 2 mL of anhydrous nitrile.
- Seal the tube with a Teflon screw cap and heat it in an oil bath at 80 °C for 2 hours.
- After cooling to room temperature, dilute the reaction mixture with DCM (20 mL).
- Wash the organic layer with a saturated aqueous NaHCO_3 solution (10 mL).
- Stir the combined organic layer over anhydrous Na_2CO_3 (5 g) for 3 days to facilitate oxidation.
- Filter the mixture and concentrate the filtrate under reduced pressure to obtain the crude product.
- Purify the crude product by silica gel column chromatography.

Experimental Protocol: Synthesis from Quinoline-3-boronic Acid

This protocol outlines the synthesis of **3-hydroxyquinoline** from quinoline-3-boronic acid.[\[2\]](#)

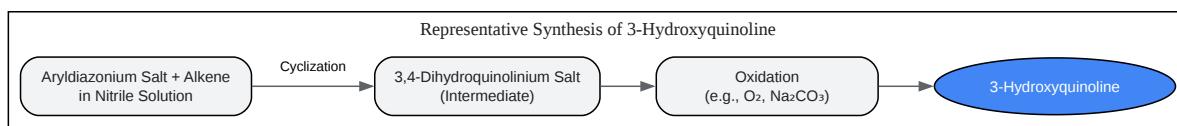
Materials:

- Quinoline-3-boronic acid
- Copper(II) sulfate pentahydrate ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$)
- CNT-Chit film
- Potassium hydroxide (KOH)
- Deionized water
- Dilute aqueous hydrochloric acid
- Ether

Procedure:

- To a round-bottomed flask, add quinoline-3-boronic acid (1.0 mmol), $\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$ (0.02 g, 0.1 mmol), CNT-Chit film (10.0 mg), KOH (0.17 g, 3.0 mmol), and deionized water (5.00 mL).
- Stir the reaction mixture openly at room temperature for 24 hours.
- Upon completion of the reaction, filter the mixture and wash the solids with deionized water.
- Acidify the filtrate to a pH of 2-3 with dilute aqueous hydrochloric acid.
- Extract the acidified filtrate with ether (3 x 10 mL).
- Combine the organic phases and concentrate them under reduced pressure to remove the solvent.

- Purify the crude product by silica gel column chromatography using an eluent of 70% hexane/30% ethyl acetate (v/v) to yield **3-hydroxyquinoline** as an off-white solid.[2]



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Caption: A simplified workflow for the synthesis of **3-Hydroxyquinoline**.

Applications in Drug Discovery and Development

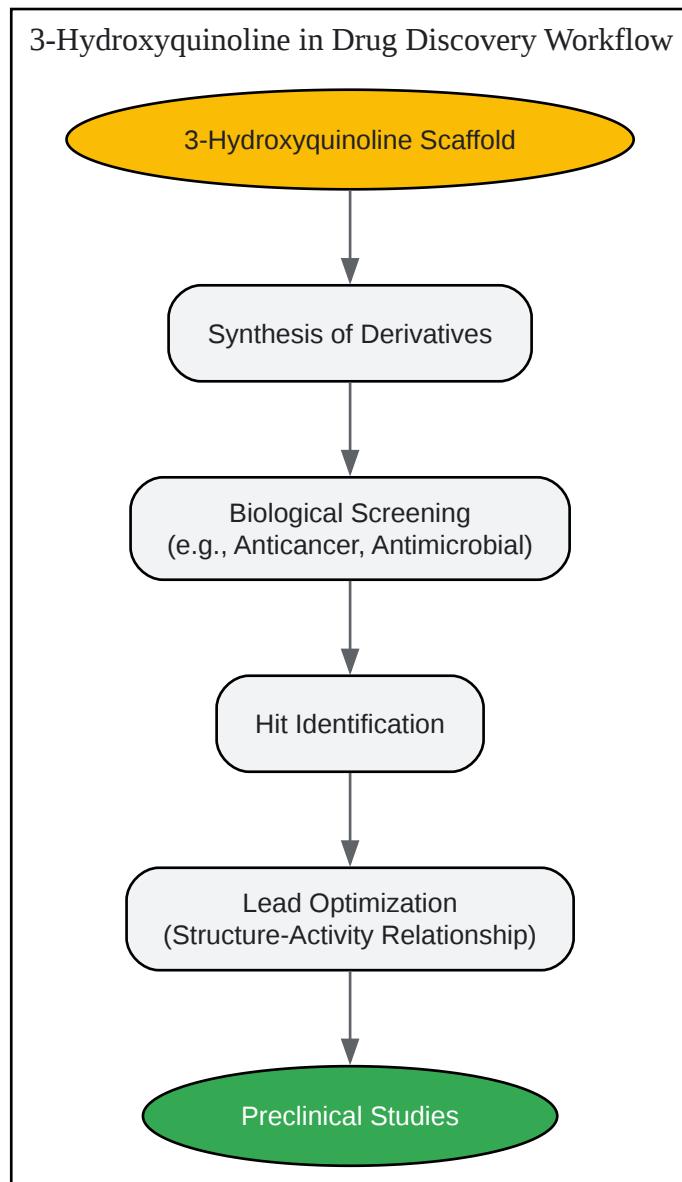
The quinoline core is a privileged structure in medicinal chemistry, and **3-hydroxyquinoline** derivatives have demonstrated a wide range of biological activities.

Anticancer Activity

Derivatives of **3-hydroxyquinoline** have been investigated for their potential as anticancer agents.[8] For instance, certain cyclic peptides containing the **3-hydroxyquinoline** moiety have shown antitumor functionality.[2][4] The mechanism of action often involves the inhibition of key signaling pathways crucial for cancer cell proliferation and survival. Although specific pathways for **3-hydroxyquinoline** itself are not extensively detailed, the broader class of hydroxyquinolines is known to interfere with pathways like VEGFR2 and PI3K/AKT signaling, and can induce apoptosis.

Antimicrobial and Other Biological Activities

Halogenated derivatives of hydroxyquinolines have shown broad-spectrum antimicrobial effects.[8] The 8-hydroxyquinoline scaffold, a close isomer, has been identified as a histamine H2 receptor blocker, suggesting the potential for this class of compounds in modulating receptor activity.[9][10] Furthermore, some 8-hydroxyquinoline derivatives have been found to decrease the activity of cystathione beta-synthase (CBS), an enzyme involved in the trans-sulfuration pathway.[11]



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Caption: Logical workflow for the application of **3-Hydroxyquinoline** in drug discovery.

Applications in Material Science

Beyond its biological applications, **3-hydroxyquinoline** is a valuable building block in material science. Its structure allows for the creation of novel polymers, coatings, and other functional materials. The ability to modify the quinoline core and the hydroxyl group enables the

development of materials with enhanced thermal stability, and unique optical and electronic properties.^[1] Its chelating properties also make it useful in catalysis and analytical chemistry.^[1]

Conclusion

3-Hydroxyquinoline is a versatile heterocyclic compound with significant potential in both drug discovery and material science. Its well-defined chemical properties and the availability of diverse synthetic routes make it an attractive starting point for the development of novel therapeutic agents and advanced materials. This guide provides a foundational understanding of **3-hydroxyquinoline**, offering researchers the necessary information to explore its full potential in their respective fields.

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